

Astrazon Red Cationic Methine Dye: Technical Characterization & Biomedical Applications

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Compound of Interest

Compound Name: ASTRAZONE RED

CAS No.: 14097-03-1

Cat. No.: B078886

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Executive Summary

Astrazon Red 6B (C.I.[1][2][3][4][5] Basic Violet 7) is a cationic methine dye belonging to the hemicyanine (styryl) class. Unlike its azo-dye counterparts (e.g., Astrazon Red GTL/Basic Red 46), Astrazon Red 6B is characterized by a delocalized positive charge across a polymethine bridge connecting an indoline core to a substituted benzene ring.

While historically utilized in the textile industry for acrylic fiber dyeing, its physicochemical properties—specifically its lipophilic cationic nature—have repurposed it as a vital tool in biomedical research. It serves as a cost-effective potentiometric probe for mitochondrial membrane potential (

) and a model cationic drug for validating hydrogel and nanoparticle delivery systems.

Chemical & Physical Architecture

Structural Identity

- Common Name: Astrazon Red 6B

- Colour Index (C.I.): Basic Violet 7
- CAS Number: 6441-82-3[2][3][4][5][6][7][8]

- Molecular Formula:

[2][4][8][9]

- Molecular Weight: 417.42 g/mol [3][6][7]
- Class: Cationic Methine (Styryl/Hemicyanine)

Chromophore Photophysics

The dye exhibits solvatochromism, where its spectral peaks shift based on solvent polarity.

Property	Value (Aqueous/PBS)	Value (Ethanol/DMSO)
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| Absorbance Max (

) | 545 nm | 552 nm | | Emission Max (

) | 575 nm | 585 nm | | Appearance | Dark red-violet powder | Deep magenta solution | |

Solubility | ~10 g/L (Water) | High (Ethanol, DMSO) |[2]

Structural Resonance

The cationic charge is not localized to a single nitrogen atom but is delocalized across the methine bridge (

-conjugated system). This delocalization confers two critical properties:

- Stability: Resistance to rapid photobleaching compared to simple phenylmethane dyes.
- Lipophilicity: The charge distribution allows the molecule to pass through hydrophobic lipid bilayers despite being an ion.

Mechanistic Interactions

Mitochondrial Accumulation (Nernstian Equilibrium)

Astrazon Red 6B functions as a permeant cation. In live cells, it accumulates in the mitochondrial matrix driven by the electrochemical gradient (

, typically -140 to -180 mV).

The accumulation follows the Nernst Equation:

- High

(Healthy): Dye accumulates, leading to fluorescence quenching or red-shifted aggregation (concentration-dependent).

- Low

(Apoptotic/Depolarized): Dye leaks into the cytosol, reducing mitochondrial fluorescence intensity.

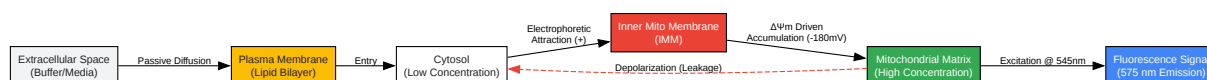
Drug Delivery Modeling

In pharmaceutical development, Astrazon Red 6B acts as a surrogate for cationic therapeutic agents (e.g., Doxorubicin). Its interaction with anionic hydrogels (e.g., alginate, gum acacia) mimics the electrostatic sequestration observed with real drugs, making it an ideal tracer for release kinetic studies.

Visualization of Mechanisms[10]

Diagram 1: Mitochondrial Accumulation Pathway

This flowchart illustrates the kinetic pathway of Astrazon Red 6B from extracellular space to the mitochondrial matrix.



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Caption: Kinetic pathway of Astrazon Red 6B accumulation driven by mitochondrial membrane potential (

).

Experimental Protocols

Protocol A: Live Cell Mitochondrial Staining

Purpose: Qualitative assessment of mitochondrial health and morphology.

- Preparation:
 - Prepare a 10 mM stock solution of Astrazon Red 6B in DMSO. Store at -20°C.
 - Dilute stock to a working concentration of 100–500 nM in pre-warmed serum-free culture medium (e.g., DMEM).
- Staining:
 - Aspirate growth medium from adherent cells (e.g., HeLa, fibroblasts).
 - Add the working dye solution.[\[10\]](#)
 - Incubate for 20–30 minutes at 37°C / 5% CO₂.
- Washing:
 - Remove staining solution.[\[10\]](#)
 - Wash cells 2x with pre-warmed HBSS or PBS.
 - Add fresh complete medium (phenol-red free preferred for imaging).
- Imaging:
 - Microscope: Epifluorescence or Confocal.

- Excitation: 530–550 nm (Green excitation).
- Emission Filter: 570 nm Longpass or Bandpass (575 ± 20 nm).

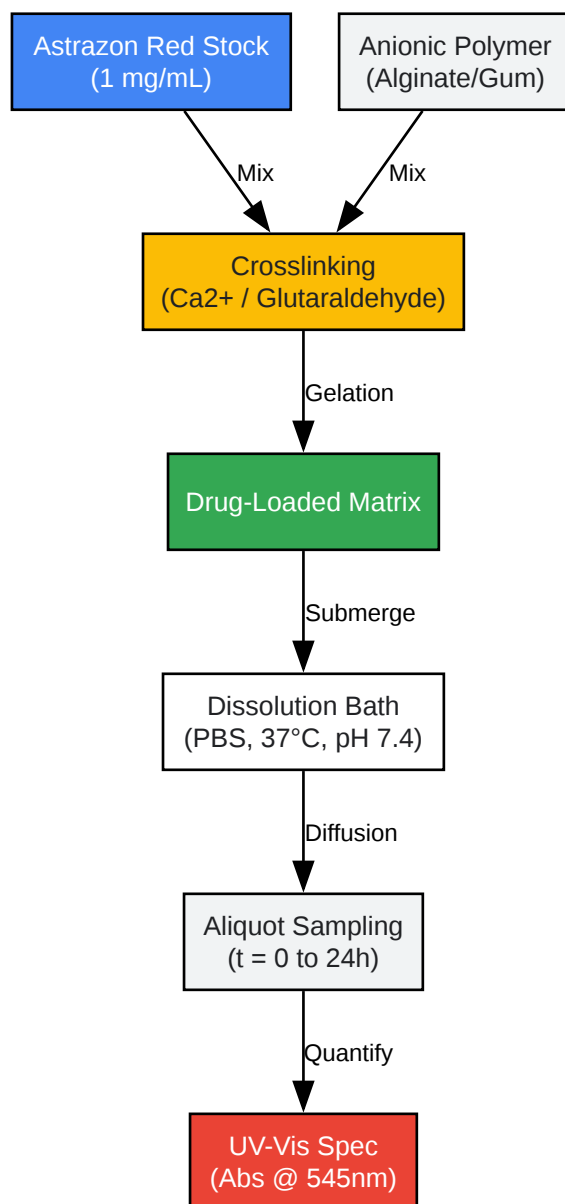
Protocol B: Hydrogel Drug Release Assay

Purpose: Quantify release kinetics from an anionic polymer matrix (Model Drug System).

- Loading:
 - Mix Astrazon Red 6B (1 mg/mL) with polymer solution (e.g., 2% Sodium Alginate).
 - Crosslink polymer (e.g., add 100 mM dropwise) to form beads/gel.
- Release Setup:
 - Place loaded hydrogel (1 g) into a dialysis bag (MWCO 12 kDa) or directly into a dissolution vessel.
 - Immerse in 100 mL PBS (pH 7.4) at 37°C with constant stirring (100 rpm).
- Sampling:
 - At defined intervals (0, 0.5, 1, 2, 4, 8, 24 hrs), withdraw 1 mL of supernatant.
 - Replace with 1 mL fresh PBS to maintain sink conditions.
- Quantification:
 - Measure Absorbance at 545 nm using a microplate reader.
 - Calculate concentration using a standard curve ().

Diagram 2: Drug Release Experimental Workflow

This diagram outlines the logical flow for testing Astrazon Red 6B release from a hydrogel carrier.



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Caption: Workflow for quantifying Astrazon Red 6B release kinetics from polymer matrices.

Safety & Stability (E-E-A-T)

- Toxicity:

- Acute Oral Toxicity (Rat):

mg/kg.[11]
- Eye Irritation: Classified as causing serious eye damage (Category 1). Wear safety goggles during powder handling.
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[4][11] Do not dispose of down the drain; use chemical waste incineration.
- Stability:
 - Thermal: Stable up to 120°C in dyeing processes.
 - Photostability: Moderate. Protect stock solutions from direct light to prevent degradation over weeks.
 - pH Stability: Stable between pH 3–9. At pH > 10, the methine bridge may undergo hydrolysis, leading to color loss.

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